

Physical properties of C₁₁H₂₄ isomers.

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Compound of Interest

Compound Name: 5,5-Dimethylnonane

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An In-depth Technical Guide on the Physical Properties of C₁₁H₂₄ Isomers

For Researchers, Scientists, and Drug Development Professionals

Introduction

Undecane (C₁₁H₂₄) is an acyclic alkane with 159 structural isomers.^{[1][2][3][4]} As nonpolar hydrocarbons, the isomers of undecane exhibit a range of physicochemical properties that are primarily dictated by the degree and nature of their branching. Generally, increased branching disrupts intermolecular van der Waals forces, which results in lower boiling points compared to the linear n-undecane.^[1] Molecular symmetry also plays a role, with more symmetrical isomers often exhibiting higher melting points.^[1] While generally considered to be of low biological reactivity, their properties as solvents and components of complex hydrocarbon mixtures are of significant interest in various industrial and research applications, including their use as excipients or in drug delivery systems.^{[1][4]}

Physicochemical Properties of Undecane Isomers

The structural variations among the isomers of undecane lead to significant differences in their physical properties. The following tables summarize the available quantitative data for n-

undecane and a selection of its branched isomers.

Table 1: Physical Properties of Selected C₁₁H₂₄ Isomers

Isomer Name	CAS Number	Boiling Point (°C)	Melting Point (°C)	Density (g/cm ³)
n-Undecane	1120-21-4	196[1][2][3][5][6]	-26[1][2][3]	0.740[1][2][3][5][7]
2-Methyldecane	6975-98-0	189.3[1]	-	0.737[1]
3-Methyldecane	13151-34-3	188.1 - 189.1[1]	-92.9[1]	0.742[1]
4-Methyldecane	2847-72-5	188.7[1]	-	0.741[1]
5-Methyldecane	13151-35-4	186.1[1]	-57.06 (est.)[1]	0.742[1]
2,3-Dimethylnonane	2884-06-2	186[1]	-57.06 (est.)[1]	0.7438[1]
4,4-Dimethylnonane	17302-18-0	182[1]	-	0.747[1]
2,3,4-Trimethyloctane	62016-31-3	180[1]	-57.06 (est.)[1]	0.7536[1]
3-Ethylnonane	17302-11-3	188[1]	-57.06 (est.)[1]	0.7456[1]
3,3-Diethylheptane	-	186.7[1]	-	0.7703[1]

Experimental Protocols

The following are detailed methodologies for the key experiments used to determine the physicochemical properties of undecane isomers.

Determination of Boiling Point

Principle: The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.[8][9]

Methodology (Capillary Method):[\[1\]](#)[\[9\]](#)[\[10\]](#)

- **Sample Preparation:** A small amount of the liquid undecane isomer is placed in a test tube.
- **Apparatus Setup:** A capillary tube, sealed at one end, is placed open-end-down into the test tube containing the sample. The test tube is then attached to a thermometer.
- **Heating:** The apparatus is heated in a controlled manner, for instance, using a Thiele tube or a heating block.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. The heat is then slowly reduced.
- **Boiling Point Determination:** The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[\[10\]](#)

Determination of Melting Point

Principle: The melting point of a solid is the temperature at which it changes state from solid to liquid. For pure crystalline compounds, this occurs over a narrow range. The presence of impurities typically lowers the melting point and broadens the melting range.[\[11\]](#)

Methodology (Capillary Tube Method):[\[1\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

- **Sample Preparation:** A small amount of the solid undecane isomer is finely powdered and packed into a capillary tube to a height of 2-3 mm.[\[1\]](#)
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which consists of a heated block and a means of observing the sample.
- **Heating:** The sample is heated at a controlled rate. An initial rapid heating can be used to determine an approximate melting point, followed by a slower, more precise measurement (1-2 °C per minute) around the expected melting point.[\[1\]](#)[\[13\]](#)
- **Observation:** The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes liquid are recorded.[\[14\]](#)
- **Melting Point Range:** The recorded temperature range is reported as the melting point.[\[13\]](#)

Determination of Density

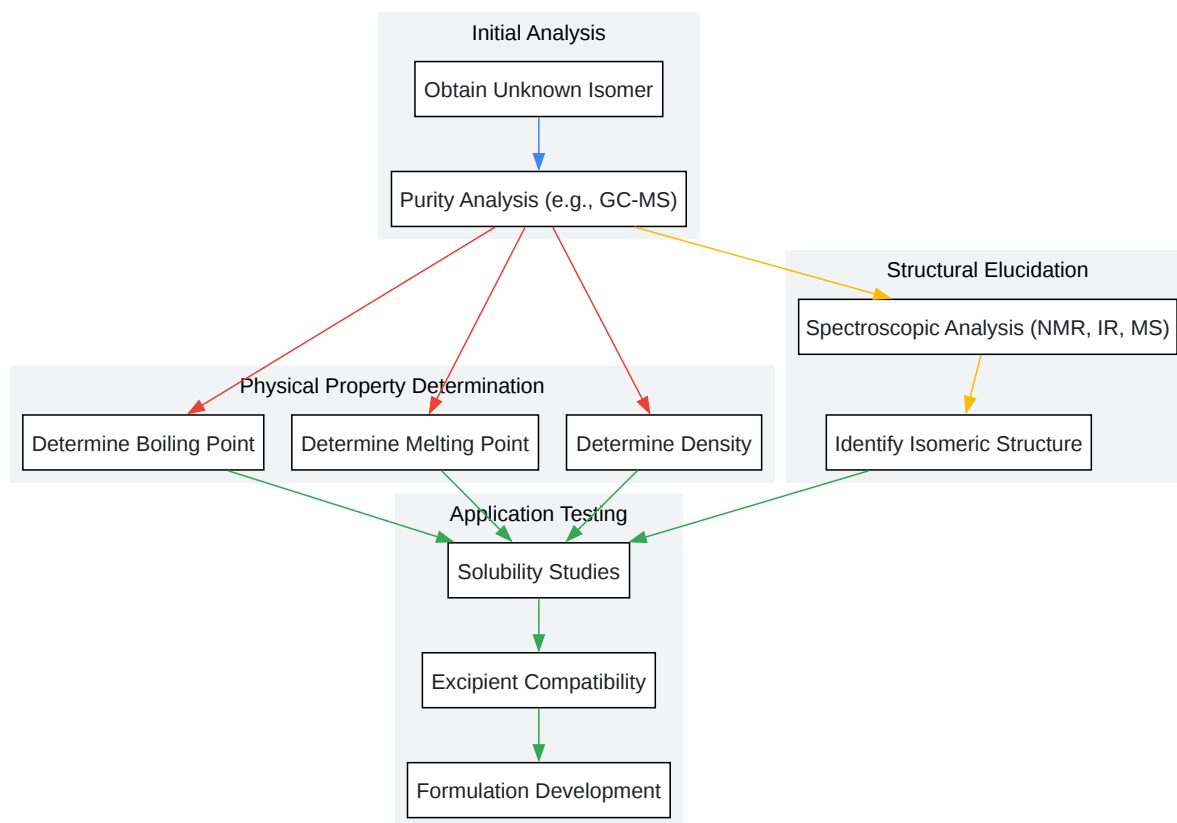
Principle: Density is the mass of a substance per unit volume.^{[15][16][17]}

Methodology (Pycnometer Method):^{[1][18]}

- **Pycnometer Calibration:** A pycnometer (a flask with a specific, known volume) is cleaned, dried, and weighed empty. It is then filled with a reference liquid of known density (e.g., deionized water) at a specific temperature, and the combined weight is measured. The volume of the pycnometer can then be calculated.
- **Sample Measurement:** The pycnometer is emptied, dried, and filled with the liquid undecane isomer at the same specific temperature.
- **Weighing:** The pycnometer containing the sample is weighed.
- **Calculation:** The mass of the undecane isomer is determined by subtracting the weight of the empty pycnometer. The density is then calculated by dividing the mass of the sample by the known volume of the pycnometer.^[1]

Logical Workflow for Isomer Characterization

As simple alkanes, undecane and its isomers are not known to be involved in specific biological signaling pathways.^[1] Their primary relevance in drug development is as excipients or solvents. The following diagram illustrates a typical workflow for the characterization of an unknown C₁₁H₂₄ isomer.



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Caption: Workflow for the characterization and application testing of a C₁₁H₂₄ isomer.

Conclusion

The 159 isomers of undecane represent a diverse set of structures with a corresponding range of physical properties.[1] Understanding these properties is crucial for their application in various scientific and industrial fields. The experimental protocols outlined in this guide provide a foundation for the accurate characterization of these compounds. While a comprehensive dataset for all isomers is not currently available, the provided data for a selection of isomers illustrates the fundamental structure-property relationships that govern this class of molecules.

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